Application Notes and Protocols for the Detection of Protein N-Homocysteinylation

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Compound of Interest

Compound Name:	*DL-Homocysteine thiolactone*
CAS No.:	*14007-10-4*
Cat. No.:	*B084005*

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A Senior Application Scientist's Guide for Researchers and Drug Development Professionals

Authored By: A Senior Application Scientist

Introduction: The Significance of Protein N-Homocysteinylation in Health and Disease

Protein N-homocysteinylation is a non-enzymatic post-translational modification where the reactive metabolite of homocysteine, homocysteine thiolactone (HTL), covalently attaches to the ε-amino group of protein lysine residues.[1][2][3] This modification can alter the structure and function of proteins, leading to cellular damage and contributing to the pathology of various diseases.[4][5][6] Elevated levels of homocysteine in the blood, a condition known as hyperhomocysteinemia, are an established risk factor for cardiovascular diseases, neurodegenerative disorders like Parkinson's and Alzheimer's disease, and other pathologies.[1][5][7] The N-homocysteinylation of proteins is considered a key mechanism through which hyperhomocysteinemia exerts its cytotoxic effects.[6][8]

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This guide provides a comprehensive overview of the current methodologies for the detection and characterization of N-homocysteinylated proteins. It is designed to equip researchers, scientists, and drug development professionals with the technical knowledge and practical protocols necessary to investigate this critical protein modification. We will delve into the causality behind experimental choices, ensuring that each protocol is presented as a self-validating system.

I. Biochemical Principle of N-Homocysteinylation

Under physiological conditions, homocysteine can be converted to the highly reactive cyclic thioester, homocysteine thiolactone (HTL), by methionyl-tRNA synthetase in an error-editing reaction.[2][6] HTL can then acylate the free amino groups of protein lysine residues, forming a stable amide bond and introducing a new thiol group into the protein.[2][3] This process, known as N-homocysteinylation, is irreversible and can lead to protein misfolding, aggregation, and impaired biological function.[4][6]

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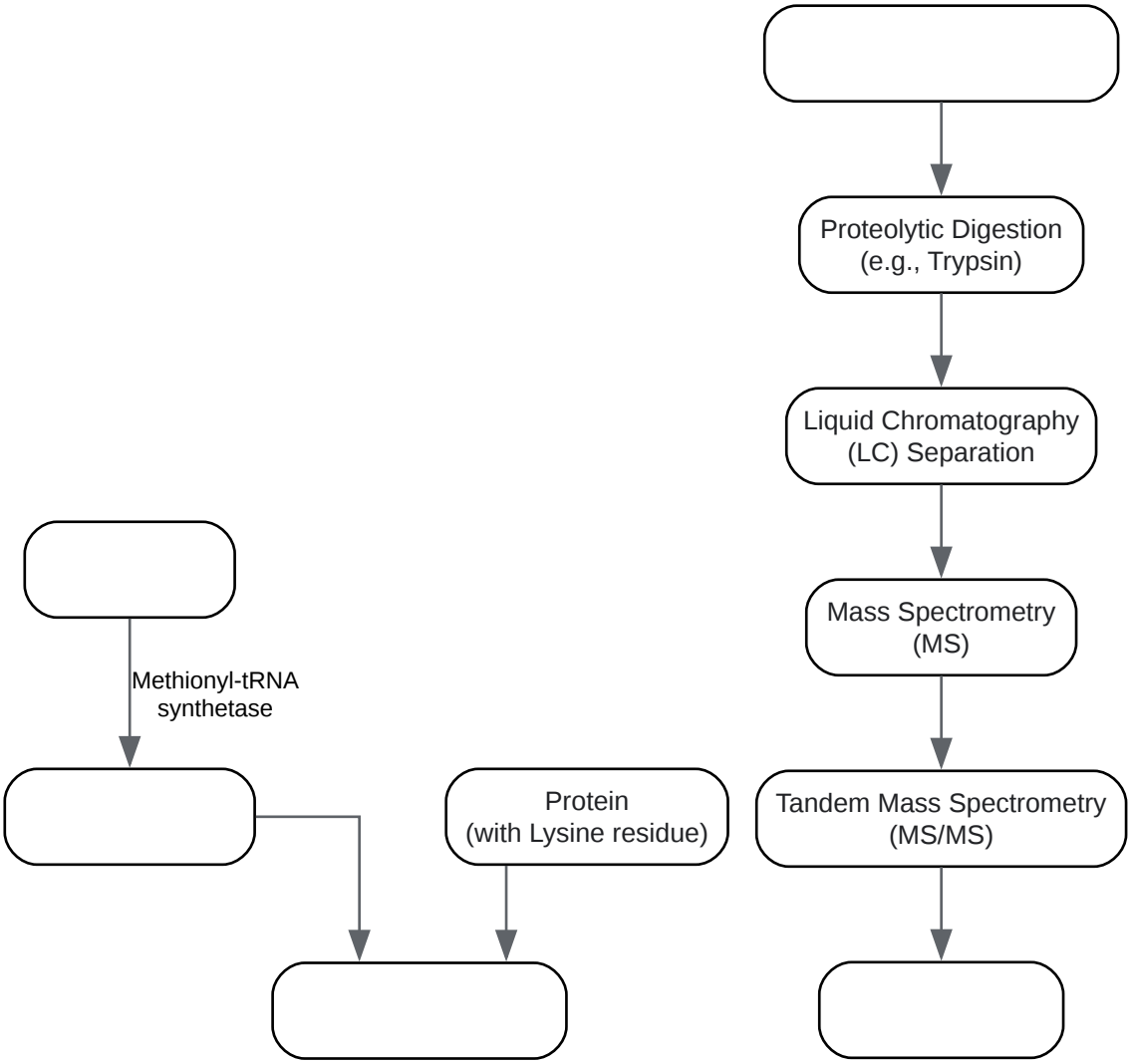

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